

Preparation of Okilactomycin Stock Solution for Experimental Use

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Compound of Interest

Compound Name: *Okilactomycin*

Cat. No.: B1677195

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Okilactomycin is a lactone-containing antibiotic isolated from *Streptomyces* species. It has demonstrated cytotoxic effects against various cancer cell lines, making it a compound of interest for cancer research and drug development.^[1] This document provides a detailed protocol for the preparation of **Okilactomycin** stock solutions for in vitro and in vivo experiments.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Okilactomycin**.

Property	Value	Source
Molecular Formula	$C_{24}H_{32}O_6$	[2]
Molecular Weight	416.51 g/mol	[2]
Appearance	Solid powder	[2]
Purity	>98%	[2]
IC_{50} (P388 murine leukemia)	0.09 μ g/mL	[1]
IC_{50} (L1210 lymphoid leukemia)	0.037 μ g/mL	[1]
Solubility	Soluble in DMSO	[2]
Storage (Solid)	-20°C for long term (months to years)	[2]
Storage (Stock Solution)	-20°C for long term (months)	[2]

Experimental Protocol: Preparation of Okilactomycin Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Okilactomycin** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Okilactomycin** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- Determine the required mass of **Okilactomycin**:
 - Use the following formula to calculate the mass of **Okilactomycin** needed to prepare the desired volume of a 10 mM stock solution: Mass (mg) = 10 mM * Molecular Weight (416.51 g/mol) * Volume (L)

◦ For example, to prepare 1 mL (0.001 L) of a 10 mM stock solution: Mass (mg) = 10 * 416.51 * 0.001 = 4.1651 mg
- Weigh the **Okilactomycin** powder:
 - Carefully weigh the calculated amount of **Okilactomycin** powder using an analytical balance in a sterile environment.
- Dissolve in DMSO:
 - Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **Okilactomycin**. For a 10 mM solution, the required volumes for specific masses are provided in the table below.[2]
 - Vortex the solution until the **Okilactomycin** is completely dissolved. Gentle warming may be applied if necessary, but avoid excessive heat.

Desired Stock Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	2.40 mL	12.00 mL	24.01 mL
5 mM	0.48 mL	2.40 mL	4.80 mL
10 mM	0.24 mL	1.20 mL	2.40 mL
50 mM	0.05 mL	0.24 mL	0.48 mL

- Aliquot and Store:

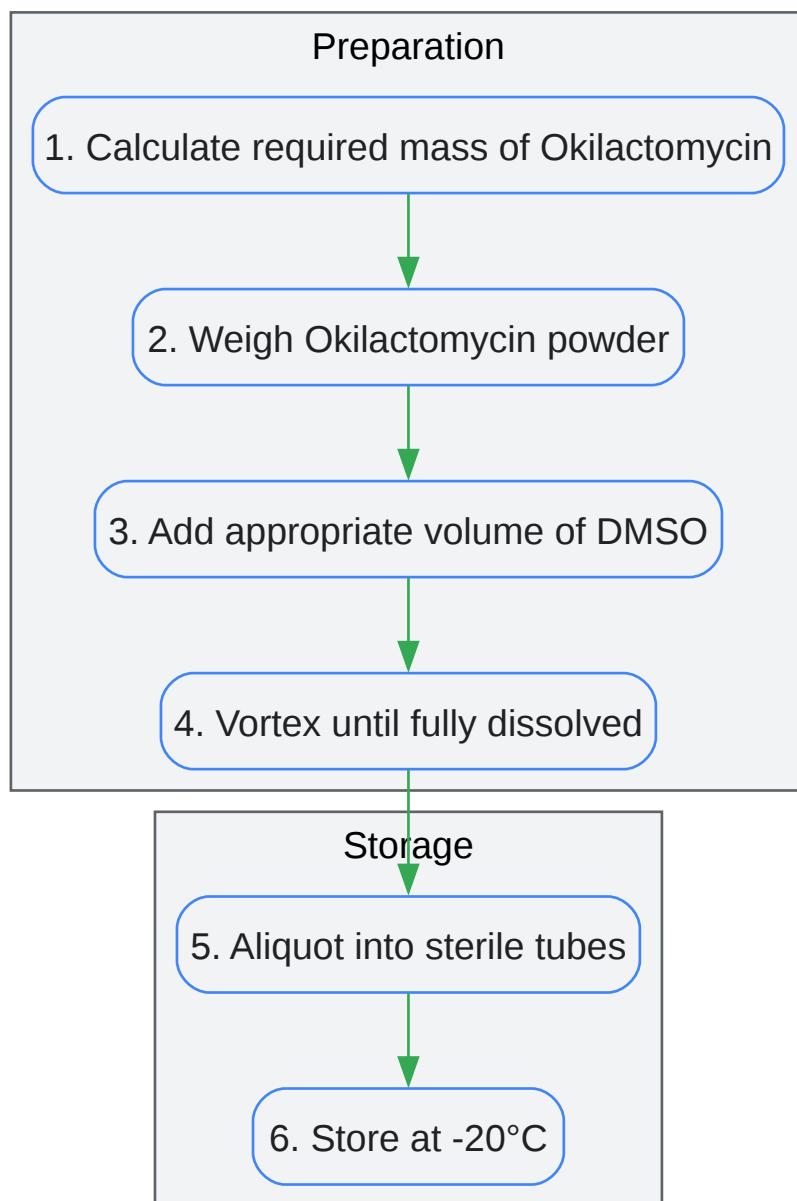
- Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for long-term storage.[\[2\]](#)

Note on Sterilization: For cell culture experiments, it is recommended to filter-sterilize the final stock solution using a 0.22 µm syringe filter that is compatible with DMSO.

Visualizations

Experimental Workflow for Stock Solution Preparation

Workflow for Okilactomycin Stock Solution Preparation

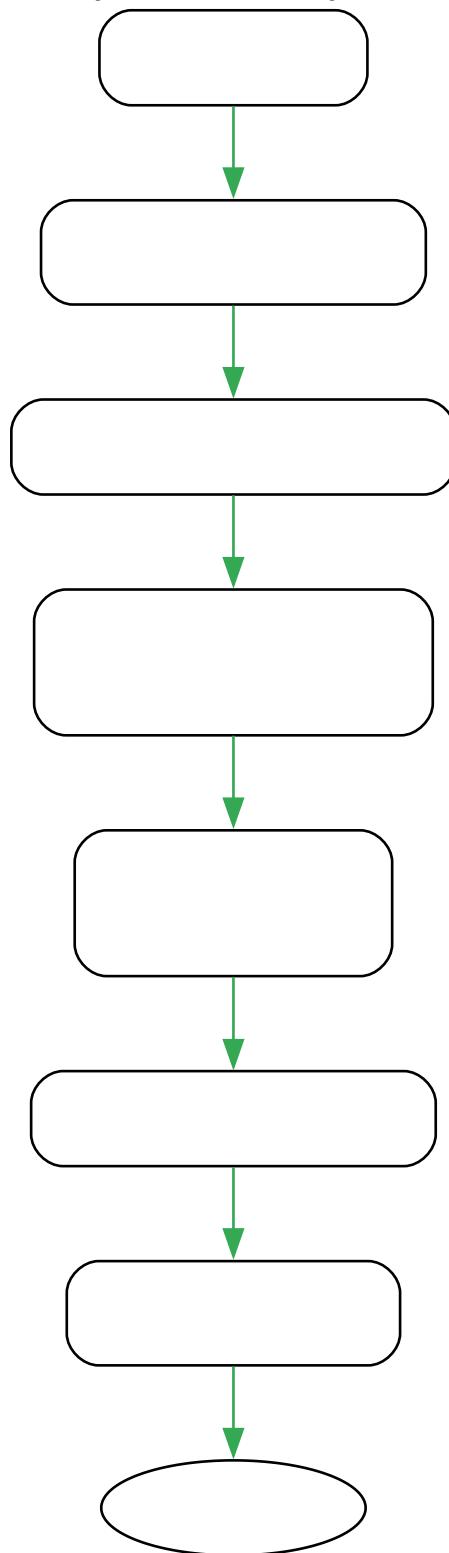
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Caption: Workflow for preparing **Okilactomycin** stock solution.

Hypothetical Signaling Pathway for **Okilactomycin**-Induced Cytotoxicity

Disclaimer: The precise molecular mechanism of **Okilactomycin** has not been fully elucidated. The following diagram represents a generalized pathway by which a cytotoxic compound may induce apoptosis in cancer cells, which is a known effect of **Okilactomycin**.

Hypothetical Pathway of Okilactomycin-Induced Apoptosis



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Caption: Hypothetical signaling pathway for **Okilactomycin**.

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References

- 1. Total Synthesis of Okilactomycin by Smith [organic-chemistry.org]
- 2. medkoo.com [medkoo.com]
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